

Technical Support Center: Chromatographic Separation of Estrogen Isomers

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Compound of Interest

Compound Name: 4-Methoxyestrone-13C6

Cat. No.: B12402603

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This technical support center provides troubleshooting guidance and answers to frequently asked questions to help researchers, scientists, and drug development professionals overcome challenges in the chromatographic separation of estrogen isomers.

Troubleshooting Guide

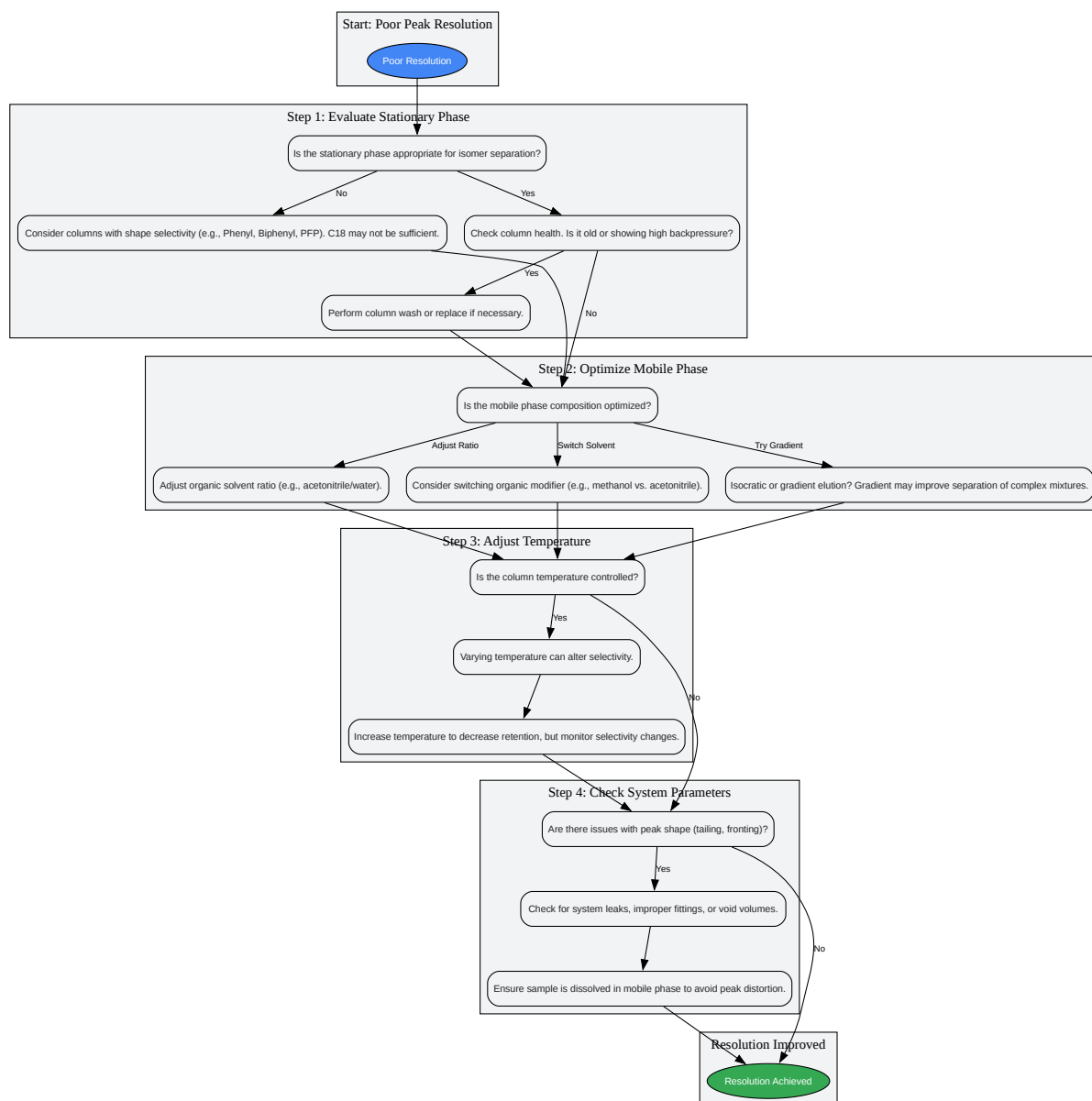
This guide addresses common problems encountered during the chromatographic separation of estrogen isomers in a question-and-answer format.

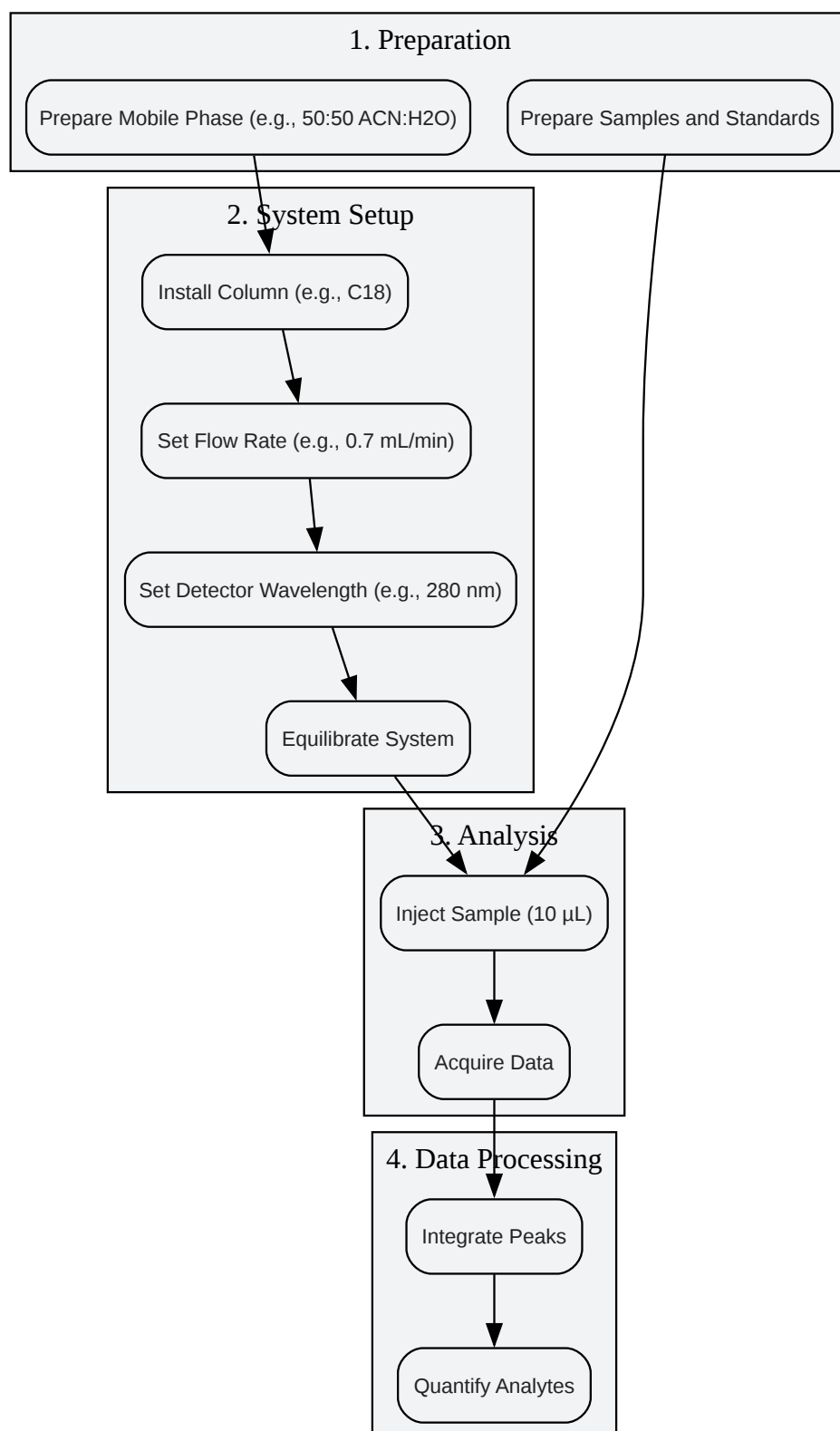
Question: Why am I observing poor peak resolution or co-elution of my estrogen isomers?

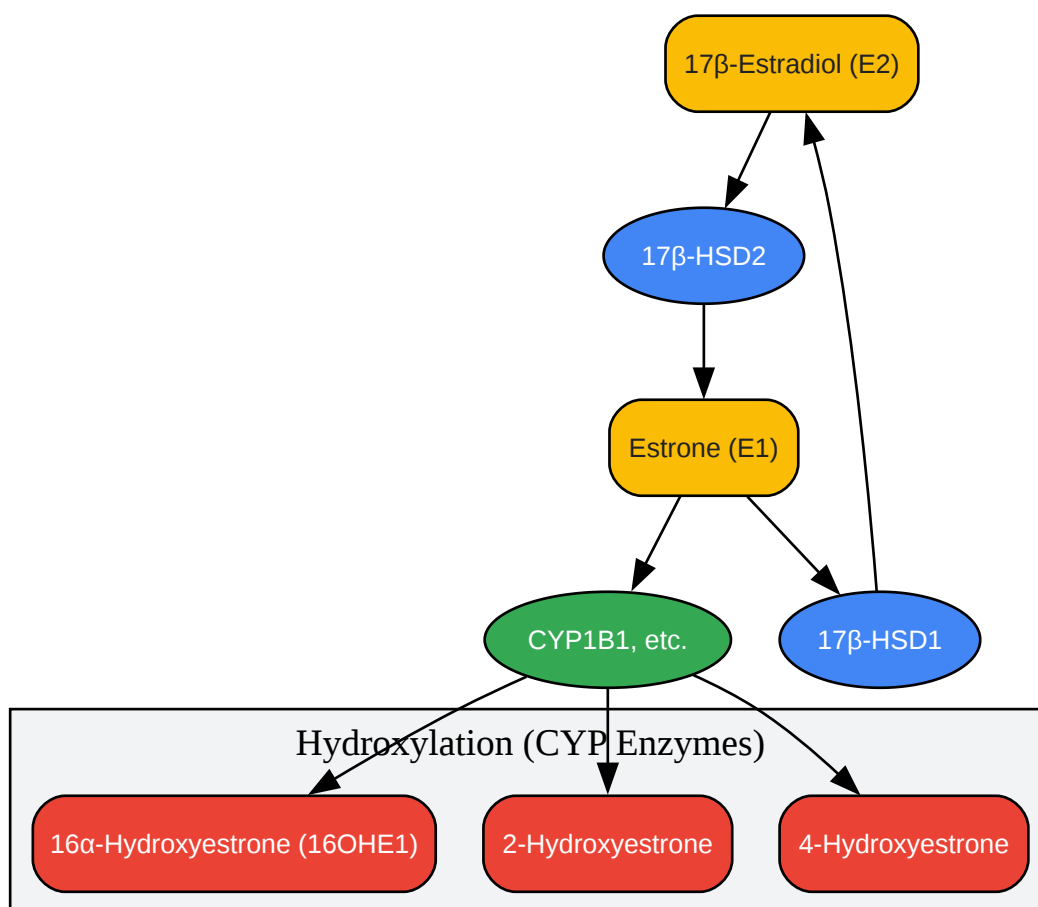
Answer:

Poor peak resolution is a common issue when separating structurally similar isomers like 17 α -estradiol and 17 β -estradiol. Several factors in your chromatographic method could be the cause. A logical troubleshooting workflow can help identify the root cause.

Troubleshooting Workflow for Poor Peak Resolution







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